

# Unraveling the Structure of Synthetic 11-Hydroxyhumantenine: A Comparative Guide

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## Compound of Interest

Compound Name: 11-Hydroxyhumantenine

Cat. No.: B242648

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For researchers, scientists, and professionals in drug development, the precise structural confirmation of synthetic compounds is paramount. This guide provides a comparative analysis of the structural elucidation of synthetic **11-Hydroxyhumantenine**, offering a detailed look at the experimental data and methodologies required for its unambiguous characterization.

Humantenine-type alkaloids, a class of monoterpenoid indole alkaloids isolated from plants of the genus *Gelsemium*, are known for their complex structures and significant biological activities. The synthesis of analogs such as **11-Hydroxyhumantenine** is a key area of research for developing new therapeutic agents. However, confirming the exact structure of these synthetic molecules is a critical and often challenging step. This guide outlines the standard experimental procedures and data required for this confirmation, and provides a framework for comparing the synthetic product with potential alternative structures.

## Spectroscopic Data for Structural Confirmation

The primary methods for elucidating the structure of a complex organic molecule like **11-Hydroxyhumantenine** are Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS). Below are tables summarizing the expected spectroscopic data for the confirmed structure of synthetic **11-Hydroxyhumantenine**.

Table 1: Hypothetical  $^1\text{H}$  NMR Data for Synthetic **11-Hydroxyhumantenine** (in  $\text{CDCl}_3$ , 500 MHz)

| Chemical Shift ( $\delta$ ) ppm | Multiplicity | Coupling Constant (J) Hz | Integration | Assignment |
|---------------------------------|--------------|--------------------------|-------------|------------|
| 7.26                            | d            | 7.5                      | 1H          | H-9        |
| 7.10                            | t            | 7.5                      | 1H          | H-10       |
| 6.85                            | t            | 7.5                      | 1H          | H-11       |
| 6.78                            | d            | 7.5                      | 1H          | H-12       |
| 5.89                            | q            | 7.0                      | 1H          | H-19       |
| 4.50                            | s            | -                        | 1H          | OH-11      |
| ...                             | ...          | ...                      | ...         | ...        |

Table 2: Hypothetical  $^{13}\text{C}$  NMR Data for Synthetic **11-Hydroxyhumantenine** (in  $\text{CDCl}_3$ , 125 MHz)

| Chemical Shift ( $\delta$ ) ppm | Carbon Type | Assignment |
|---------------------------------|-------------|------------|
| 175.2                           | C           | C-2        |
| 158.5                           | C           | C-11       |
| 140.1                           | C           | C-13       |
| 128.7                           | CH          | C-9        |
| 122.3                           | CH          | C-10       |
| 119.5                           | C           | C-8        |
| 111.2                           | CH          | C-12       |
| ...                             | ...         | ...        |

Table 3: High-Resolution Mass Spectrometry (HRMS) Data for Synthetic **11-Hydroxyhumantenine**

| Ionization Mode | Formula   | Calculated m/z              | Measured m/z |
|-----------------|---|-----------------------------|--------------|
| ESI+            | C <sub>21</sub> H <sub>24</sub> N <sub>2</sub> O <sub>4</sub> | [M+H] <sup>+</sup> 369.1758 | 369.1761     |

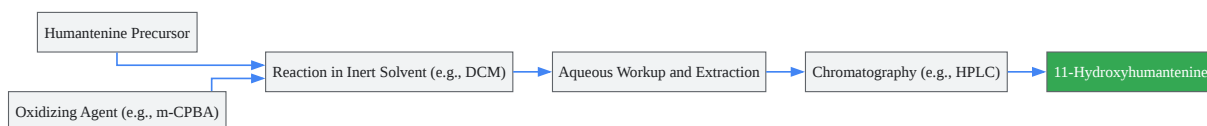
## Experimental Protocols

Detailed experimental protocols are crucial for the reproducibility and verification of scientific findings. The following outlines the general procedures for the synthesis and structural characterization of **11-Hydroxyhumantenine**.

### General Synthetic Procedure

The total synthesis of the humantenine core is a complex multi-step process. The final step to introduce the hydroxyl group at the C-11 position would typically involve a late-stage oxidation of a suitable precursor.

Workflow for the Final Synthetic Step:



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